

Operational Guide: Disposal & Handling of 2-Butyl-4-chloro-6-cyclopropylpyrimidine

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Compound of Interest

Compound Name: 2-Butyl-4-chloro-6-cyclopropylpyrimidine

CAS No.: 1528234-02-7

Cat. No.: B1470134

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Part 1: Chemical Profile & Hazard Identification

Before disposal, you must validate the waste stream characterization. This compound is not a standard solvent; it is a halogenated heteroaromatic solid/powder.

Critical Hazard Data

Parameter	Classification	Operational Implication
Reactivity	Electrophilic / Moisture Sensitive	The C-Cl bond hydrolyzes in water/humidity to release Hydrochloric Acid (HCl) and the corresponding hydroxypyrimidine. Do not dispose of in aqueous waste streams.
Toxicity	Acute Toxicant (Category 4)	Harmful if swallowed or inhaled. Potential skin sensitizer.[1][2][3][4][5]
Corrosivity	Skin/Eye Corrosive (Category 1B)	Causes severe skin burns and eye damage due to HCl hydrolysis on moist surfaces (mucous membranes).
Environmental	Aquatic Chronic 2	Toxic to aquatic life with long-lasting effects.[6] Zero-discharge to drains.

Regulatory Classification (RCRA)

While this specific CAS is not typically U-listed or P-listed (unless specified by state regulations), it classifies as Characteristic Hazardous Waste upon disposal:

- D002 (Corrosive): If exposed to moisture/water, pH may drop < 2.
- Halogenated Organic: Must be segregated from non-halogenated solvents to prevent cross-contamination of fuel-blending waste streams.

Part 2: Pre-Disposal Handling & Segregation

The "Self-Validating System": Proper segregation prevents dangerous exothermic reactions in the waste drum.

Segregation Protocol

NEVER MIX WITH:

- Strong Oxidizers: (e.g., Nitric acid, Peroxides) – Risk of violent decomposition.
- Aqueous Bases: (e.g., NaOH solutions) – Rapid hydrolysis generates heat and pressure in closed drums.
- Non-Halogenated Solvents: Mixing with Acetone/Methanol increases disposal costs significantly (downgrades waste from "Fuel Blending" to "Incineration").

Waste Container Setup

- Container Type: High-Density Polyethylene (HDPE) or Glass. Avoid metal drums if the material has hydrolyzed, as evolved HCl will corrode the metal.
- Labeling:
 - Primary Tag: "Hazardous Waste - Halogenated Solid."
 - Constituents: "**2-Butyl-4-chloro-6-cyclopropylpyrimidine** (95%+)."
 - Hazard Checkbox: Toxic, Corrosive.

Part 3: Emergency Spill Response (Operational Workflow)

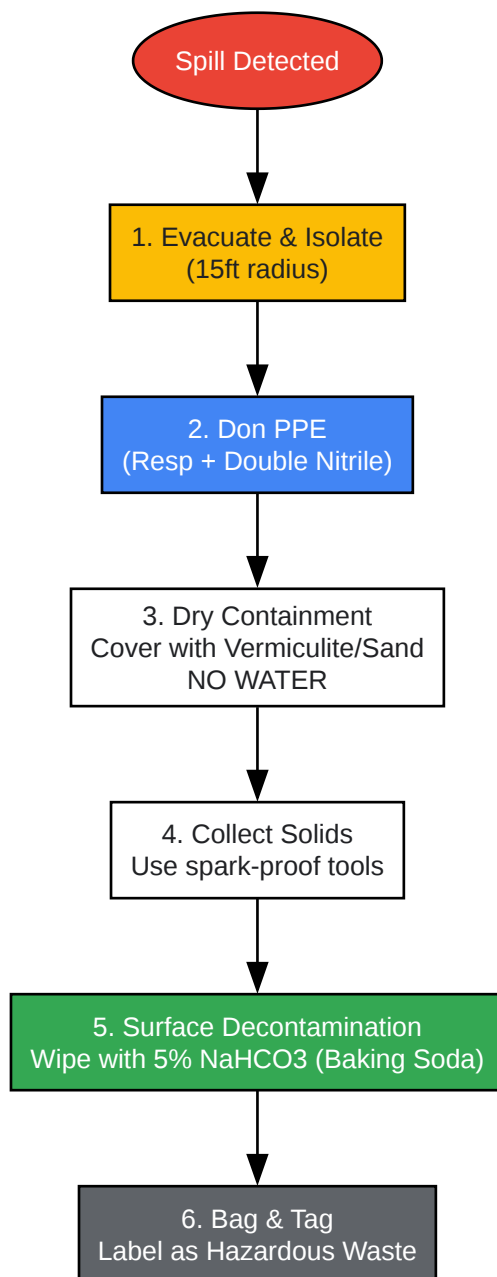
Immediate actions for laboratory spills.

PPE Requirements[7][8]

- Respiratory: N95 minimum; Full-face respirator with Acid Gas/Organic Vapor cartridge recommended for powder spills.
- Skin: Double nitrile gloves (0.11mm min) or Silver Shield® laminate gloves.
- Body: Tyvek® lab coat or apron.

Spill Cleanup Workflow

Do not use water initially. Water will trigger hydrolysis and release acid gas.



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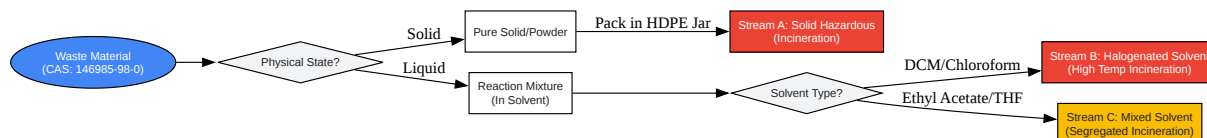
Figure 1: Dry-spill cleanup protocol to prevent HCl generation.

Part 4: Final Disposal Procedures

This section details the transfer of waste to Environmental Health & Safety (EHS) or external vendors.

Disposal Decision Matrix

Use this logic to determine the correct waste stream.



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Figure 2: Waste stream segregation logic to ensure RCRA compliance.

The "Lab Pack" Protocol (Recommended)

For research quantities (<1 kg), the Lab Pack method is the industry standard.

- Primary Container: Ensure the chemical is in a sealed, screw-top jar (glass or HDPE). Tape the lid to prevent loosening due to vibration.
- Secondary Containment: Place the jar into a larger poly-drum (5-gallon or 55-gallon) lined with absorbent material (vermiculite).
- Manifesting:
 - Shipping Name: Waste Toxic Solids, Organic, N.O.S. (**2-Butyl-4-chloro-6-cyclopropylpyrimidine**).
 - UN Number: UN 2811 (Toxic Solid) or UN 3261 (Corrosive Solid, Acidic) depending on pH test. Default to UN 2811 if pH is neutral/unknown.
 - Disposal Method Code: H040 (Incineration).

Destruction Method (Vendor Side)

Do not attempt to destroy this chemical in the lab via hydrolysis unless part of a validated reaction workup. The professional disposal method is High-Temperature Incineration with secondary combustion chambers and acid gas scrubbers. This ensures the complete destruction of the pyrimidine ring and capture of the chlorine as HCl salts.

References

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